

# How to prevent Lcklsl peptide degradation in long-term storage

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## Compound of Interest

Compound Name: Lcklsl

Cat. No.: B12423128

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## Technical Support Center: Lcklsl Peptide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of the **Lcklsl** peptide during long-term storage. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

## Frequently Asked Questions (FAQs)

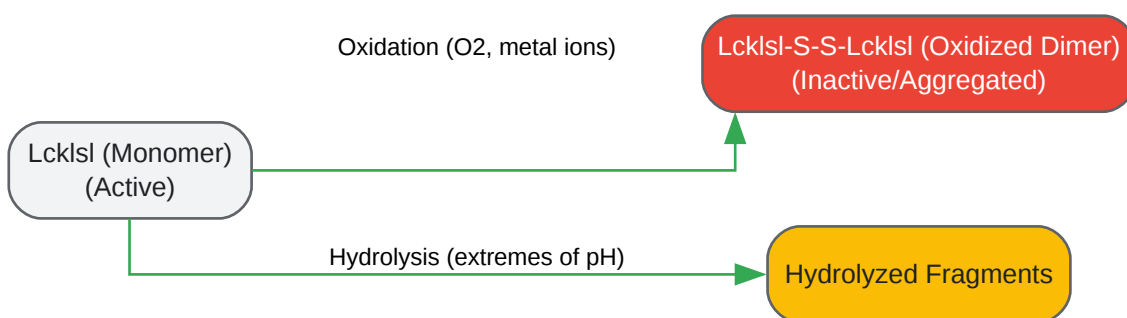
Q1: What is the **Lcklsl** peptide and what makes it susceptible to degradation?

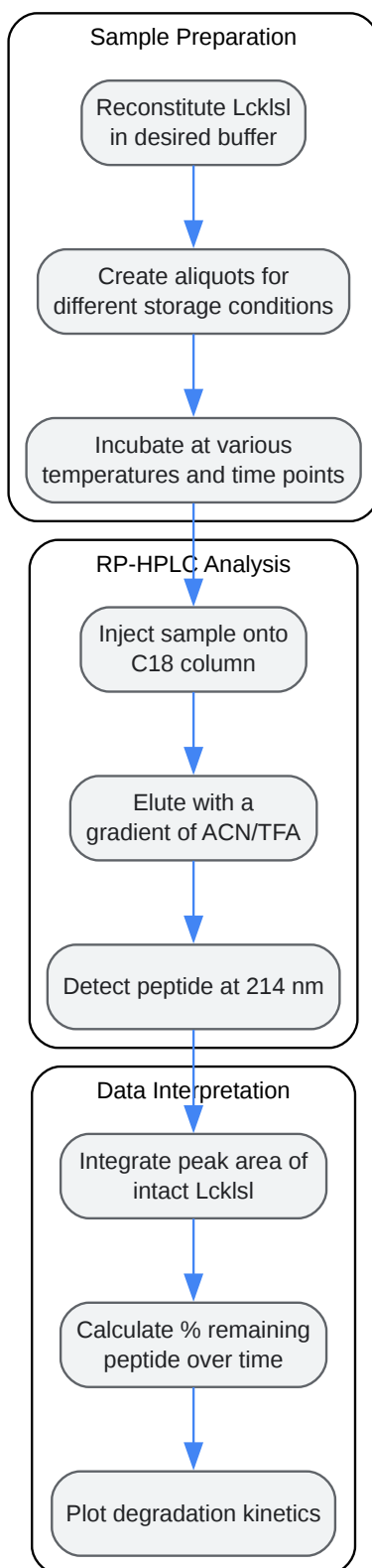
A1: **Lcklsl** is a hexapeptide with the amino acid sequence Leucine-Cysteine-Lysine-Leucine-Serine-Leucine. The presence of a cysteine residue makes this peptide particularly susceptible to oxidation. The thiol group (-SH) of cysteine can be easily oxidized to form disulfide bonds, leading to the formation of dimers or higher-order aggregates, which can alter the peptide's biological activity.<sup>[1]</sup>

Q2: What are the primary pathways of **Lcklsl** peptide degradation?

A2: The primary degradation pathway for **Lcklsl** is the oxidation of its cysteine residue. This can lead to the formation of disulfide-bonded dimers. Other potential degradation pathways common to peptides include hydrolysis of peptide bonds, particularly at acidic or alkaline pH, and deamidation, though **Lcklsl** does not contain asparagine or glutamine residues which are most prone to this.







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## References

- 1. biotage.com [biotage.com]
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